Application Note: Comprehensive Analytical Characterization of 5-Amino-biphenyl-2-carboxylic Acid

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Compound of Interest

Compound Name:	*5-Amino-biphenyl-2-carboxylic acid*
CAS No.:	*754166-77-3*
Cat. No.:	*B1292087*

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Introduction: The Analytical Imperative

5-Amino-biphenyl-2-carboxylic acid is a bifunctional organic compound featuring both a carboxylic acid and an aromatic amine group. This unique structure makes it a valuable synthon in the development of novel therapeutics and advanced materials.[1] The quality of this starting material directly impacts the safety and efficacy of the final product. Therefore, a multi-faceted analytical approach is not just recommended but essential for quality control and regulatory compliance. This guide presents a logical workflow, from initial purity assessment by High-Performance Liquid Chromatography (HPLC) to definitive structural elucidation by Nuclear Magnetic Resonance (NMR) spectroscopy and thermal stability analysis.

Physicochemical Properties

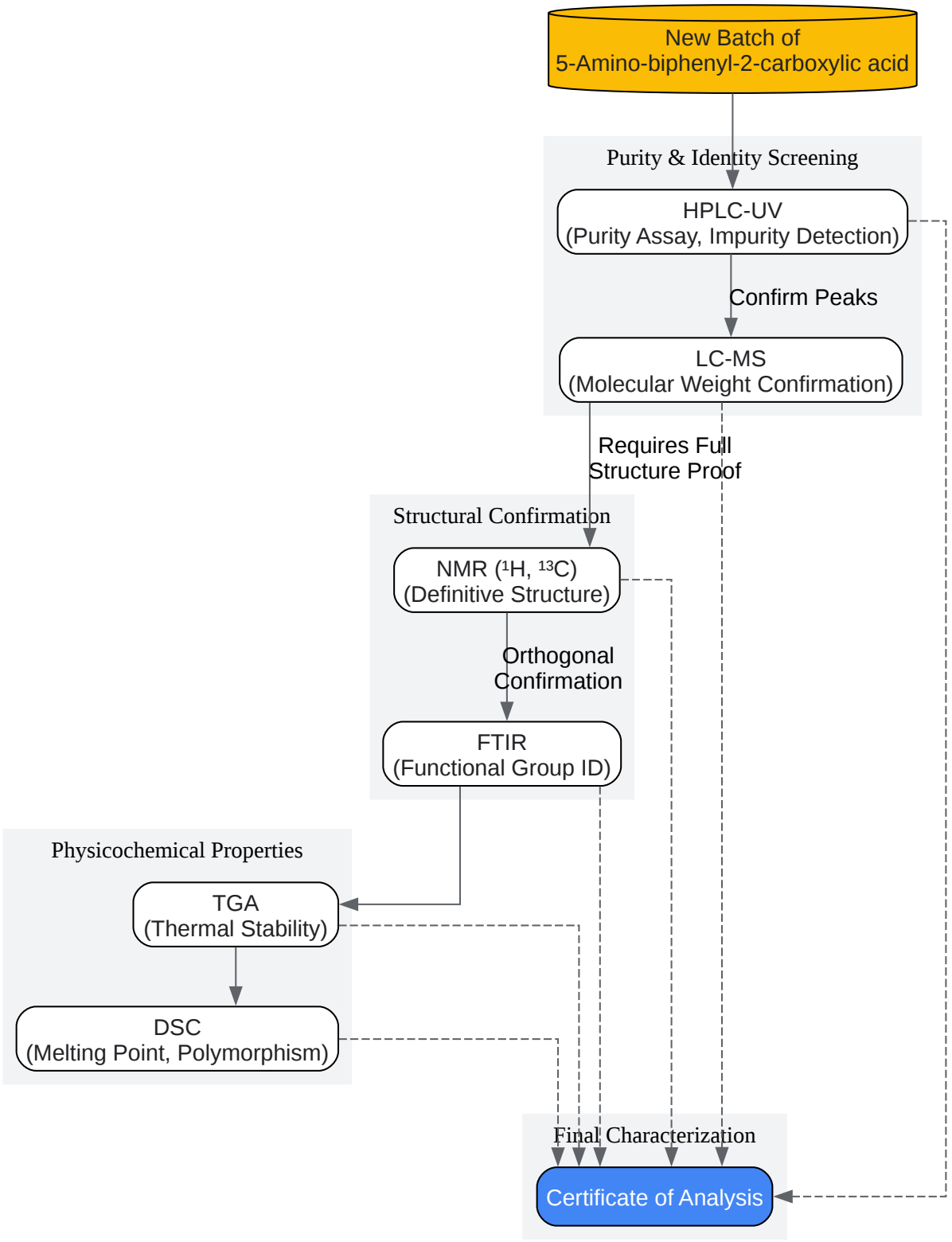
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Property	Value	Source
CAS Number	754166-77-3	[2][3][4]
Molecular Formula	$C_{13}H_{11}NO_2$	[3]
Molecular Weight	213.23 g/mol	[3]
Appearance	White to off-white powder	[5]
Melting Point	~111-116 °C (Varies with purity)	[6]

Orthogonal Analytical Workflow

A robust characterization relies on multiple, independent (orthogonal) methods. Each technique provides a different piece of the puzzle, and together they create a high-confidence profile of the material.

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Fig 1. Comprehensive analytical workflow.

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Chromatographic Methods: Separation and Quantification

Chromatography is the cornerstone for assessing the purity of pharmaceutical materials. By separating the main component from any impurities, it allows for accurate quantification.

High-Performance Liquid Chromatography (HPLC) for Purity Assay

Expertise & Rationale: Reversed-phase HPLC is the method of choice due to its high resolving power for aromatic compounds. A C18 stationary phase provides excellent hydrophobic interaction with the biphenyl core. The mobile phase contains an acid modifier (formic acid) for two key reasons: 1) It suppresses the ionization of the carboxylic acid group, leading to better retention and improved peak shape. 2) It provides protons for efficient ionization in subsequent mass spectrometry analysis. A gradient elution is employed to ensure that both polar and non-polar impurities are eluted and detected within a reasonable timeframe.[7]

Protocol: HPLC Purity Determination

- Sample Preparation:
  - Accurately weigh approximately 10 mg of **5-Amino-biphenyl-2-carboxylic acid**.
  - Dissolve in 10 mL of a 50:50 mixture of acetonitrile and water (diluent) to create a 1 mg/mL stock solution.
  - Further dilute to a working concentration of 0.1 mg/mL using the diluent.
  - Filter the final solution through a 0.22 µm PTFE syringe filter before injection.[8]
- Chromatographic Conditions:

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Parameter	Condition
Column	C18, 100 x 2.1 mm, 1.8 µm particle size
Mobile Phase A	Water with 0.1% Formic Acid (v/v)
Mobile Phase B	Acetonitrile with 0.1% Formic Acid (v/v)
Gradient	5% B to 95% B over 10 minutes; hold at 95% B for 2 min; return to 5% B over 0.1 min; hold for 2.9 min
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	2 µL
UV Detector	254 nm

- System Suitability:
  - Perform five replicate injections of the working standard solution.
  - The relative standard deviation (RSD) for the peak area of **5-Amino-biphenyl-2-carboxylic acid** should be ≤ 2.0%.
- Data Analysis:
  - Calculate purity using the area percent method. Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100.
  - Identify and report any impurities above the reporting threshold (e.g., 0.05% as per ICH guidelines).[9]

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

Expertise & Rationale: LC-MS is an indispensable tool for confirming molecular identity and for impurity profiling.[9][10] It couples the separation power of HPLC with the mass-resolving

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capability of a mass spectrometer. Electrospray ionization (ESI) is ideal for polar molecules like this one. Since the analyte has both an acidic (carboxylic acid) and a basic (amine) site, it can be ionized in both positive ($[M+H]^+$) and negative ($[M-H]^-$) modes. Running in both modes provides complementary information and increases confidence in peak identification.[11]

Protocol: LC-MS Identification

- LC Conditions: Use the same sample preparation and LC conditions as described in the HPLC protocol. The use of a volatile buffer like formic acid is critical for MS compatibility.[12]
- Mass Spectrometry Conditions:

Parameter	Condition
Ion Source	Electrospray Ionization (ESI)
Polarity	Positive and Negative Switching
Scan Range	m/z 50 - 500
Capillary Voltage	3.5 kV (Positive), 3.0 kV (Negative)
Gas Temperature	325 °C
Gas Flow	8 L/min

- Data Analysis:
  - Extract the ion chromatogram for the expected masses: m/z 214.09 for $[M+H]^+$ and m/z 212.07 for $[M-H]^-$.
  - Confirm that the mass spectrum of the main peak corresponds to the molecular weight of **5-Amino-biphenyl-2-carboxylic acid** (213.23 Da).
  - For any significant impurities detected, analyze their mass spectra to propose potential structures.

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Spectroscopic Methods: Definitive Structural Elucidation

While chromatography confirms purity and molecular weight, spectroscopy provides the definitive proof of the molecule's covalent structure and the identity of its functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Rationale: NMR is the most powerful technique for unambiguous structure determination. ^{1}H NMR provides information on the number and environment of protons, while ^{13}C NMR identifies all unique carbon atoms. DMSO-d_6 is an excellent solvent choice because it readily dissolves the compound and its acidic proton signal (from the -COOH group) is clearly visible and does not exchange as rapidly as it would in D_2O.[13]

Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve 10-15 mg of the sample in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- Instrument Setup:
  - Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
  - Reference the spectra to the residual DMSO solvent peak (δ ~2.50 ppm for ^{1}H, δ ~39.5 ppm for ^{13}C).[13]
- Data Interpretation (Expected Signals):

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Signal Type	Approximate Chemical Shift (ppm)	Rationale
^{1}H NMR		
Carboxylic Acid (-COOH)	10.0 - 13.0 (broad singlet)	Highly deshielded acidic proton.[14]
Aromatic Protons	6.5 - 8.0 (complex multiplets)	Protons on the two phenyl rings.
Amine (-NH_2)	~5.0 (broad singlet)	Protons on the nitrogen atom.
^{13}C NMR		
Carbonyl Carbon (-COOH)	165 - 180	Characteristic chemical shift for a carboxylic acid carbonyl.[14]
Aromatic Carbons	110 - 150	Carbons comprising the two phenyl rings.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Rationale: FTIR is a rapid and non-destructive technique used to identify the functional groups present in a molecule. The presence of characteristic absorption bands for the amine N-H, carboxylic acid O-H, and carbonyl C=O groups provides strong evidence for the compound's identity. The broadness of the O-H stretch is a hallmark of the hydrogen-bonded dimer structure common in carboxylic acids.[15][16]

Protocol: FTIR Analysis

- Sample Preparation: Use Attenuated Total Reflectance (ATR) for rapid analysis of the solid powder, or prepare a potassium bromide (KBr) pellet.
- Data Acquisition: Scan the sample from 4000 to 400 cm^{-1}.
- Data Interpretation (Expected Absorption Bands):

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Functional Group	Approximate Wavenumber (cm^{-1})	Appearance
O-H Stretch (Carboxylic Acid)	2500 - 3300	Very broad and strong.[15]
N-H Stretch (Amine)	3300 - 3500	Two medium peaks (for primary amine).
C-H Stretch (Aromatic)	3000 - 3100	Sharp, medium peaks.[17]
C=O Stretch (Carboxylic Acid)	1680 - 1720	Strong and sharp.[15]
C=C Stretch (Aromatic)	1450 - 1600	Multiple medium to strong peaks.

Thermal Analysis: Stability and Physical Properties

Thermal analysis techniques are crucial for understanding the material's behavior at different temperatures, which is vital for determining storage conditions and processing parameters.

Thermogravimetric Analysis (TGA)

Expertise & Rationale: TGA measures the change in mass of a sample as a function of temperature.[18] It is used to determine the onset of thermal decomposition. A single, sharp weight loss step indicates a clean decomposition, while multiple steps could suggest the loss of solvent or a multi-stage decomposition process.

Protocol: TGA

- Instrument Setup:
  - Place 5-10 mg of the sample in an alumina or platinum pan.
  - Heat the sample from 25 °C to 600 °C at a rate of 10 °C/min.[19]
  - Use an inert nitrogen atmosphere with a flow rate of 20 mL/min.[19]
- Data Analysis:

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- Determine the onset temperature of decomposition from the TGA curve. This provides an upper limit for the material's thermal stability.

Differential Scanning Calorimetry (DSC)

Expertise & Rationale: DSC measures the heat flow into or out of a sample as it is heated or cooled.[18] It is used to determine the melting point, measure its enthalpy of fusion, and screen for different polymorphic forms. A sharp endothermic peak is characteristic of the melting of a pure crystalline substance.[20]

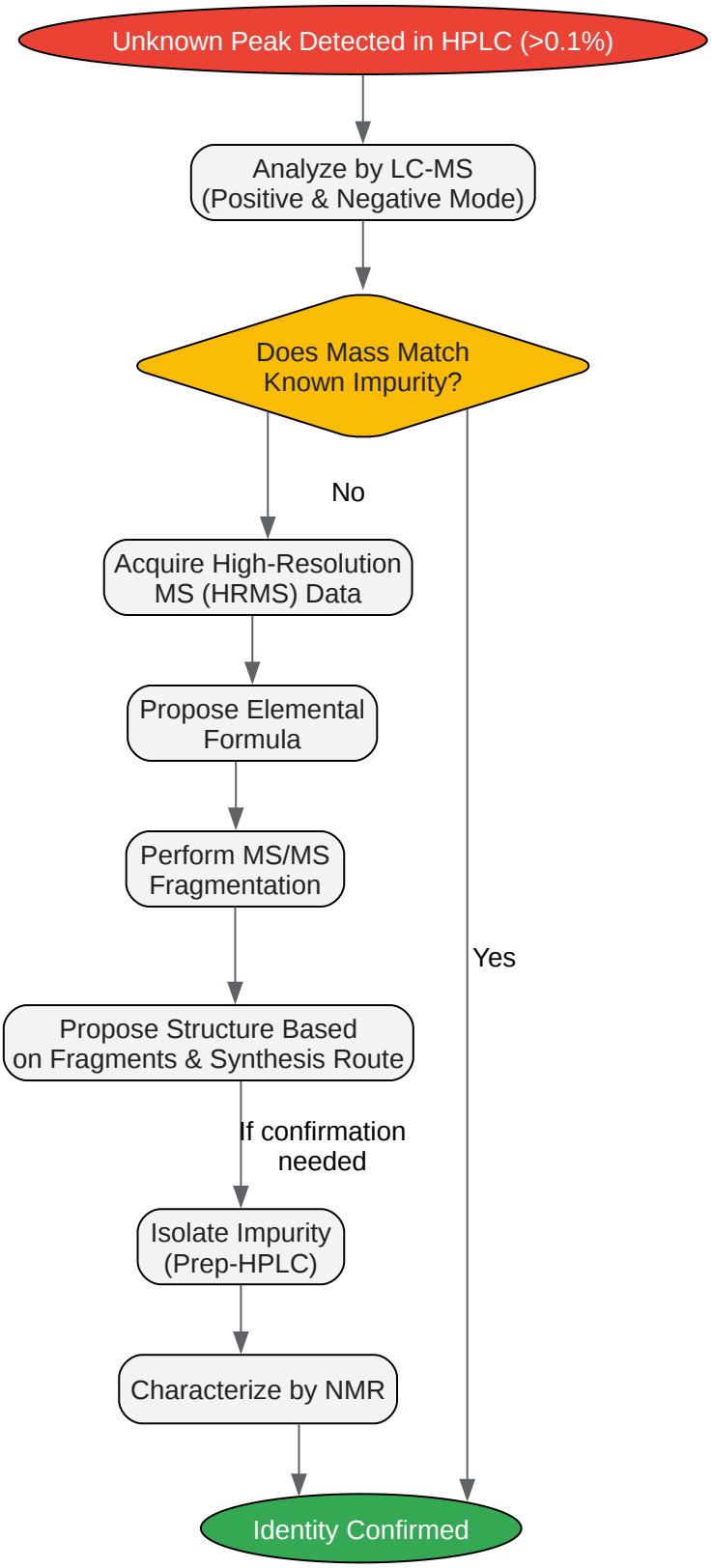
Protocol: DSC

- Instrument Setup:
  - Accurately weigh 2-5 mg of the sample into a hermetically sealed aluminum pan.
  - Heat the sample from 25 °C to 200 °C (well above the expected melting point) at a rate of 10 °C/min under a nitrogen atmosphere.
- Data Analysis:
  - Identify the endothermic peak corresponding to melting. The peak onset provides the melting point.
  - The presence of multiple melting peaks or crystallization exotherms could indicate the presence of different polymorphs or impurities.[20]

Impurity Identification Strategy

A critical aspect of characterization is the identification of unknown impurities detected during HPLC analysis. A systematic approach is required.

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